

Application Notes and Protocols for ACY-957 in Sickle Cell Disease Research

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Compound of Interest

Compound Name: ACY-957

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Abstract

ACY-957 is a potent and selective inhibitor of Histone Deacetylase 1 and 2 (HDAC1/2) that has demonstrated significant potential in preclinical studies for the treatment of sickle cell disease (SCD). By inhibiting HDAC1/2, **ACY-957** upregulates the expression of GATA2, a key transcription factor that promotes the production of fetal hemoglobin (HbF).^{[1][2][3][4]} Elevated HbF levels can ameliorate the severity of SCD by interfering with the polymerization of sickle hemoglobin. These application notes provide a summary of the mechanism of action of **ACY-957**, detailed protocols for ex vivo studies on primary human cells, and a proposed framework for initiating in vivo studies in mouse models of sickle cell disease.

Note on in vivo Dosage: Publicly available literature does not specify a definitive in vivo dosage of **ACY-957** for sickle cell disease mouse models. The information provided herein for in vivo studies is a recommended starting point for a dose-finding study and should be adapted based on empirical findings.

Mechanism of Action

ACY-957 is a selective inhibitor of HDAC1 and HDAC2, with IC₅₀ values of 7 nM and 18 nM, respectively.[5] Its selectivity for HDAC1/2 over other HDAC isoforms is approximately 100-fold.[6] The therapeutic rationale for its use in sickle cell disease is based on the reactivation of fetal hemoglobin (HbF) production. The proposed signaling pathway is as follows:

- **ACY-957** Selectively Inhibits HDAC1/2: **ACY-957** binds to the active site of HDAC1 and HDAC2, preventing the deacetylation of histone proteins.
- Increased Histone Acetylation: Inhibition of HDAC1/2 leads to an accumulation of acetyl groups on histones within the chromatin structure.
- Activation of GATA2 Expression: The increased histone acetylation at autoregulatory regions of the GATA2 gene locus enhances the binding of GATA2 protein itself, leading to an increase in GATA2 gene expression.[2][3]
- Induction of γ -globin (HBG) Expression: GATA2 is a critical regulator of globin gene expression. Increased GATA2 levels lead to the upregulation of γ -globin (HBG) mRNA.[2]
- Increased Fetal Hemoglobin (HbF) Production: The newly synthesized γ -globin chains combine with α -globin chains to form functional fetal hemoglobin (HbF, $\alpha_2\gamma_2$). This increase in HbF can inhibit the polymerization of sickle hemoglobin, thereby reducing red blood cell sickling and its downstream pathological consequences.

Signaling Pathway Diagram



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Caption: Mechanism of **ACY-957** in inducing fetal hemoglobin.

Quantitative Data from Ex Vivo Studies

The following table summarizes the key quantitative findings from studies using **ACY-957** on primary human cells derived from sickle cell disease patients and healthy donors.

Parameter	Cell Type	Treatment	Result	Reference
γ -globin mRNA (HBG) Induction	Erythroid progenitors from SCD patient peripheral blood	1 μ M ACY-957 for 3 days	Increase in HBG from 12% to 58% of total β -like globin mRNA in one donor.	[2]
HbF Protein Induction	Hematopoietic progenitors from SCD patient peripheral blood	1, 2, and 3 μ M ACY-957 for 3 days	Dose-dependent increase in the number of HbF-positive cells and HbF protein abundance per cell.	[2]
HBG mRNA Induction in Healthy Donor Cells	Erythroid progenitors from healthy donor bone marrow (CS1 culture system)	1 μ M ACY-957 for 5 days	Significant time-dependent induction of HBG mRNA, exceeding the response to 30 μ M hydroxyurea.	[2]
Histone Acetylation	Healthy donor bone marrow cells	1 μ M ACY-957	Sufficient to induce histone acetylation.	[2]

Experimental Protocols

Ex Vivo Induction of Fetal Hemoglobin in Human Erythroid Progenitors

This protocol is adapted from studies demonstrating the efficacy of **ACY-957** in primary cell cultures.[2]

1. Isolation and Expansion of Hematopoietic Progenitors:

- Isolate peripheral blood mononuclear cells (PBMCs) from whole blood of sickle cell disease patients using Ficoll-Paque density gradient centrifugation.
- Culture the isolated PBMCs in an expansion medium (e.g., CS1 expansion media) to enrich for hematopoietic progenitors. This medium is typically serum-free and supplemented with cytokines such as SCF, IL-3, and EPO.

2. Erythroid Differentiation and **ACY-957** Treatment:

- After the expansion phase, transfer the cells to a differentiation medium to induce erythroid maturation.
- Prepare a stock solution of **ACY-957** in DMSO.
- Treat the differentiating cells with **ACY-957** at final concentrations ranging from 1 μ M to 3 μ M. A vehicle control (DMSO) should be run in parallel. For comparison, a positive control of 30 μ M hydroxyurea can be used.
- Incubate the cells for 3 to 5 days.

3. Analysis of γ -globin (HBG) mRNA Expression by RT-qPCR:

- Harvest the cells and extract total RNA using a suitable kit (e.g., RNeasy Mini Kit, Qiagen).
- Synthesize cDNA using a reverse transcription kit.
- Perform quantitative PCR (qPCR) using primers specific for γ -globin (HBG) and β -globin (HBB) to determine the relative expression of HBG as a percentage of total β -like globins.

4. Analysis of HbF Protein Expression by Flow Cytometry:

- Harvest the cells and fix and permeabilize them using a commercially available kit (e.g., Cytofix/Cytoperm, BD Biosciences).
- Stain the cells with a fluorochrome-conjugated anti-HbF antibody.
- Analyze the stained cells using a flow cytometer to determine the percentage of HbF-positive cells and the mean fluorescence intensity (as a measure of HbF protein abundance per cell).

Proposed In Vivo Study in a Sickle Cell Disease Mouse Model

The following is a proposed experimental workflow for evaluating **ACY-957** in a relevant mouse model of sickle cell disease (e.g., Townes model). A preliminary dose-finding study is a critical first step.

1. Experimental Animals:

- Use a validated mouse model of sickle cell disease, such as the Townes (SS) mouse model, which expresses human α -globin and sickle β -globin.
- House the animals in a controlled environment with ad libitum access to food and water. All procedures should be approved by an Institutional Animal Care and Use Committee (IACUC).

2. Dose Formulation and Administration:

- Formulate **ACY-957** for oral or intraperitoneal administration. A potential formulation for oral gavage could involve dissolving **ACY-957** in a vehicle such as 0.5% methylcellulose.
- Dose-Finding Study:
 - Begin with a range of doses to determine the maximum tolerated dose (MTD) and to identify a pharmacodynamically active dose. A suggested starting range could be 10, 30, and 100 mg/kg/day, administered daily.
 - Monitor mice for clinical signs of toxicity, body weight changes, and food/water intake.
 - Collect blood samples at various time points after dosing to assess pharmacokinetic parameters and target engagement (e.g., histone acetylation in peripheral blood mononuclear cells).

3. Efficacy Study:

- Based on the dose-finding study, select one or two doses for a longer-term efficacy study (e.g., 4-8 weeks).

- Divide the mice into treatment groups: Vehicle control and **ACY-957**-treated groups.
- Administer the drug daily via the chosen route.

4. Endpoint Analysis:

- Hematological Parameters: Collect blood samples weekly or bi-weekly via retro-orbital or tail vein bleeding to perform a complete blood count (CBC) and to measure HbF levels by HPLC or flow cytometry.
- Red Blood Cell Health: Assess red blood cell sickling under hypoxic conditions.
- Organ Pathology: At the end of the study, harvest organs (spleen, liver, kidneys) for histological analysis to assess tissue damage and inflammation associated with sickle cell disease.
- Biomarkers: Analyze plasma for markers of hemolysis (e.g., lactate dehydrogenase) and inflammation.

In Vivo Experimental Workflow Diagram



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Caption: Proposed experimental workflow for in vivo studies.

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References

- [1. firstwordpharma.com](https://www.firstwordpharma.com) [[firstwordpharma.com](https://www.firstwordpharma.com)]
- [2. Chemical Inhibition of Histone Deacetylases 1 and 2 Induces Fetal Hemoglobin through Activation of GATA2 - PubMed](https://pubmed.ncbi.nlm.nih.gov/24111111/) [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/24111111/)]
- [3. sicklecellanemianews.com](https://www.sicklecellanemianews.com) [[sicklecellanemianews.com](https://www.sicklecellanemianews.com)]
- [4. Inactivation of HDAC1 or HDAC2 induces gamma globin expression without altering cell cycle or proliferation - PMC](https://www.ncbi.nlm.nih.gov/pmc/articles/PMC3411111/) [[pmc.ncbi.nlm.nih.gov](https://www.ncbi.nlm.nih.gov/pmc/articles/PMC3411111/)]
- [5. Preclinical Results for Acetylon Pharmaceuticals' Selective HDAC1/2 Inhibitor for the Treatment of Sickle Cell Disease and Beta-Thalassemia Presented at American Society of Hematology 2012 - BioSpace](https://www.biospace.com) [[biospace.com](https://www.biospace.com)]
- [6. fiercebiotech.com](https://www.fiercebiotech.com) [[fiercebiotech.com](https://www.fiercebiotech.com)]
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